

Using 4-Methoxyphenyl 2-(4-piperidiny)ethyl ether in API synthesis

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Compound of Interest

Compound Name: 4-Methoxyphenyl 2-(4-piperidiny)ethyl ether

CAS No.: 946727-44-2

Cat. No.: B3172410

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Application Note: Synthesis and Utilization of **4-Methoxyphenyl 2-(4-piperidiny)ethyl Ether** in API Development

Abstract

This application note details the optimized synthesis, purification, and quality control of **4-Methoxyphenyl 2-(4-piperidiny)ethyl ether** (Structure 1). This molecule serves as a critical "privileged scaffold" in the development of Sigma-1 receptor ligands, hERG channel blockers, and neuroprotective agents. Unlike the more common N-alkylated piperidines, this C4-linked ether moiety offers distinct pharmacokinetic properties, including enhanced metabolic stability and altered lipophilicity profiles. This guide compares the Mitsunobu coupling (Discovery Scale) and Williamson Ether Synthesis via Mesylate (Process Scale) routes, providing self-validating protocols for high-purity isolation.

Introduction & Pharmacophore Context

The structural motif of a piperidine ring linked via an ethyl chain to an electron-rich aromatic system is a cornerstone of GPCR medicinal chemistry. Specifically, the **4-Methoxyphenyl 2-(4-**

piperidinyl)ethyl ether provides a flexible linker that positions the basic amine (piperidine) and the lipophilic head (methoxyphenyl) at a distance optimal for binding to the aspartate residue in aminergic receptors (e.g., 5-HT, Dopamine, and Sigma receptors).

Critical Distinction: Researchers must distinguish this C-linked isomer (ethyl group at Piperidine C4) from the N-linked isomer (ethyl group at Piperidine N1).

- N-Linked: Common in antihistamines; susceptible to N-dealkylation.
- C-Linked (Topic): Metabolically robust; maintains the basicity of the secondary amine for further diversification (e.g., urea formation, amide coupling).

Key Applications:

- Sigma-1 Receptor Modulators: Neuroprotection and cognitive enhancement.
- NMDA Receptor Antagonists: Ifenprodil analogs.
- Fragment-Based Drug Discovery (FBDD): Used as a high-quality fragment to probe lipophilic pockets.

Synthetic Strategy & Logic

We evaluate two primary routes. The choice depends on the scale and available equipment.

Route A: Mitsunobu Coupling (Discovery Scale)

- Mechanism: Direct coupling of N-Boc-4-piperidineethanol and 4-methoxyphenol using Triphenylphosphine (PPh₃) and DIAD.
- Pros: Mild conditions, stereospecific (if chiral), one-pot.
- Cons: Poor atom economy (generates Ph₃PO and hydrazine byproducts), difficult purification on >100g scale.

Route B: Sulfonate Displacement (Process Scale - Recommended)

- Mechanism: Activation of the alcohol to a Mesylate (OMs) or Tosylate (OTs), followed by SN2 displacement with the phenoxide.
- Pros: Scalable, crystalline intermediates, cost-effective reagents.
- Cons: Two steps (Activation + Displacement).

Detailed Experimental Protocols

Protocol 1: Process-Scale Synthesis via Mesylate Displacement

Target Scale: 50.0 g input

Step 1: N-Protection & Activation Reagents: 4-Piperidineethanol (CAS 622-08-2), Di-tert-butyl dicarbonate (Boc2O), Methanesulfonyl chloride (MsCl).

- Protection: Dissolve 4-piperidineethanol (50 g, 0.387 mol) in DCM (500 mL). Add TEA (1.1 eq). Cool to 0°C. Add Boc2O (1.05 eq) in DCM dropwise. Stir 2h. Wash with 1M citric acid.
- Activation: To the organic layer (containing N-Boc-4-piperidineethanol), add TEA (1.5 eq). Cool to -10°C.
- Mesylation: Add MsCl (1.2 eq) dropwise, maintaining Temp < 0°C. (Exothermic!).
- IPC (In-Process Control): Monitor TLC (50% EtOAc/Hex). Disappearance of alcohol (Rf ~0.3) and appearance of Mesylate (Rf ~0.6).
- Workup: Wash with cold water, brine, dry over MgSO4, and concentrate to a white solid. Yield: ~95%.

Step 2: Etherification (The Critical Step) Reagents: 4-Methoxyphenol, K2CO3, Acetonitrile (ACN).

- Setup: Charge a 1L reactor with 4-Methoxyphenol (48 g, 1.0 eq relative to mesylate) and K2CO3 (106 g, 2.0 eq).

- Solvent: Add ACN (600 mL). Stir at RT for 30 min to generate the phenoxide (color change to pale yellow).
- Addition: Add the Mesylate intermediate (from Step 1) dissolved in warm ACN (200 mL).
- Reaction: Heat to reflux (80-82°C) for 12-16 hours.
 - Why Reflux? Secondary alkyl mesylates (or primary with beta-branching) require energy to overcome steric hindrance, though this is a primary mesylate, the piperidine ring adds bulk.
- IPC: HPLC (C18 column, ACN/H2O). Look for < 2% remaining Mesylate.
 - Troubleshooting: If reaction stalls, add 0.1 eq NaI (Finkelstein condition) to generate the more reactive Iodide in situ.
- Workup: Cool to RT. Filter off inorganic salts (K2CO3/KOMs). Concentrate filtrate.^[1] Dissolve residue in EtOAc. Wash with 1M NaOH (2x) to remove unreacted phenol (Critical for purity). Wash with brine.^[1]
- Deprotection: Dissolve crude ether in 4M HCl/Dioxane. Stir 2h. Precipitate forms. Filter and wash with Et2O.

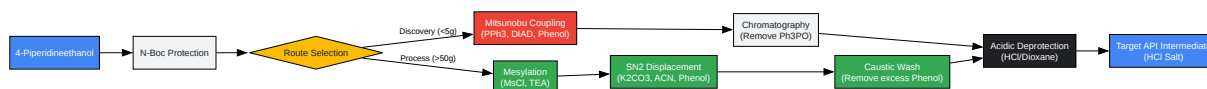
Result: **4-Methoxyphenyl 2-(4-piperidinyl)ethyl ether** hydrochloride (White solid).

Data Summary Table

Parameter	Route A (Mitsunobu)	Route B (Mesylate SN2)
Atom Economy	Low (Ph3PO waste)	High
Impurity Profile	Hydrazines, Ph3PO difficult to remove	Unreacted Phenol (removable via NaOH wash)
Scalability	< 10g	> 1 kg
Yield (Overall)	65-70%	80-85%
Cost/Gram	High (DIAD is expensive)	Low

Visualization of Synthetic Logic

The following diagram illustrates the decision matrix and chemical pathways, emphasizing impurity control points.



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Figure 1: Synthetic workflow comparing Mitsunobu and Sulfonate Displacement routes. Green nodes indicate the preferred scalable pathway.

Quality Control & Impurity Management

To ensure the material is API-grade, specific impurities must be monitored.

Impurity A: The "Elimination" Product

- Structure: 4-Vinylpiperidine derivative.
- Origin: Caused by excessive base strength or temperature during the SN2 step (E2 elimination competes with SN2).
- Control: Use K₂CO₃ (weaker base) instead of NaH. Keep reaction temperature < 85°C.
- Detection: ¹H NMR (Vinyl protons at 5.0-6.0 ppm).

Impurity B: Unreacted Phenol

- Origin: Excess reagent used to drive reaction.
- Control: The Caustic Wash (1M NaOH) in Protocol B is mandatory. Phenol becomes sodium phenoxide (water-soluble) and is removed from the organic layer.

- Detection: HPLC at 280nm.

Analytical Method (HPLC):

- Column: C18, 4.6 x 150mm, 3.5µm.
- Mobile Phase: A: 0.1% TFA in H₂O, B: ACN. Gradient 5% B to 95% B over 20 min.
- Retention Times:
 - Phenol: ~4.5 min
 - Elimination Impurity: ~8.2 min
 - Target Ether: ~12.5 min

Safety & Handling (MSDS Summary)

- 4-Methoxyphenol: Skin sensitizer and depigmenting agent. Wear nitrile gloves and face shield.
- Mesyl Chloride: Lachrymator and corrosive. Handle in a fume hood.
- Target Ether (Amine): Treat as a potential bioactive agent (Sigma ligand). Avoid inhalation of dusts.

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